

The Synthesis of Prelog-Djerassi Lactone: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

Cat. No.: B12778666

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Introduction

The **Prelog-Djerassi lactone**, formally known as (2R,3R,4R,6S)-tetrahydro-2,4-dimethyl-6-((S)-1-methyl-2-oxopropyl)-2H-pyran-2-one, is a chiral organic molecule of significant historical and synthetic importance. First isolated in the 1950s by Prelog and Djerassi as a degradation product of the macrolide antibiotics methymycin and narbomycin, its structure elucidation and subsequent total synthesis have served as a benchmark for the development of new synthetic methodologies, particularly in the area of stereocontrolled synthesis.^[1] The molecule possesses four stereocenters, making its stereoselective synthesis a considerable challenge that has attracted the attention of numerous research groups. This technical guide provides a comprehensive overview of seminal and contemporary synthetic approaches to the **Prelog-Djerassi lactone**, with a focus on the core strategies for stereochemical control. Detailed experimental protocols for key transformations and a summary of quantitative data are presented to serve as a valuable resource for researchers, scientists, and professionals in drug development.

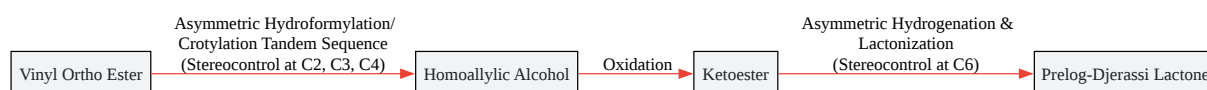
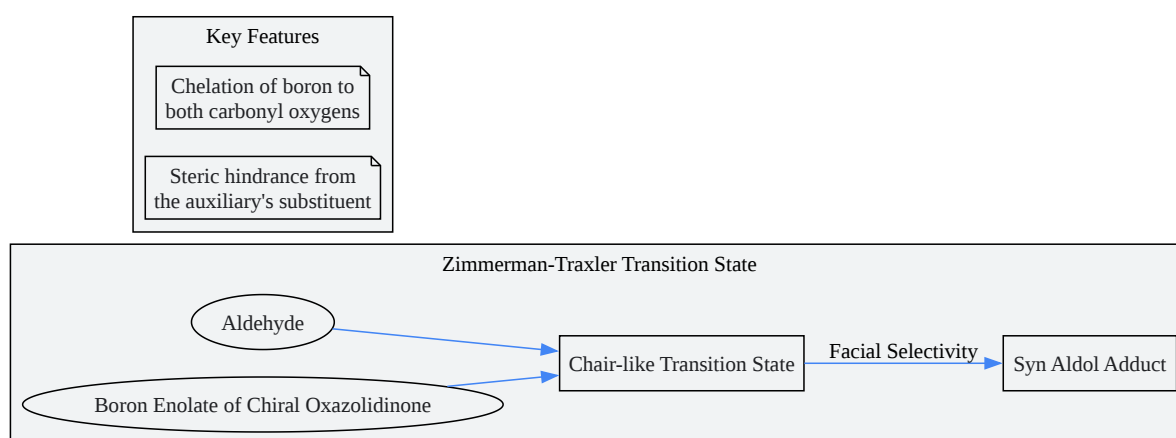
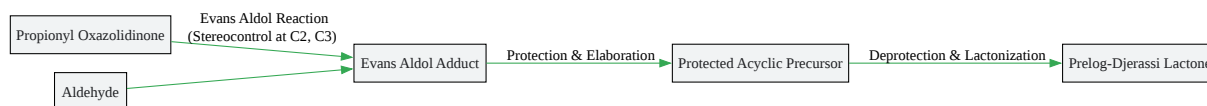
Key Synthetic Strategies

The synthesis of the **Prelog-Djerassi lactone** has been approached from various starting materials and with diverse strategies to control its complex stereochemistry. This guide will focus on three prominent and illustrative approaches: the Evans-Bartroli synthesis utilizing an asymmetric aldol reaction, the Burke synthesis featuring an asymmetric hydroformylation/crotylation tandem sequence, and the Santelli synthesis commencing from the chiral pool material (-)-trans-pulegenic acid.

The Evans-Bartroli Synthesis: A Landmark in Asymmetric Aldol Reactions

The synthesis of the (+)-**Prelog-Djerassi lactone** by Evans and Bartroli in 1982 was a landmark achievement that showcased the power of their newly developed asymmetric aldol reaction using chiral oxazolidinone auxiliaries. This approach provides excellent control over the stereochemistry of the C2 and C3 centers.^[2]

The overall synthetic strategy involves the stereoselective construction of a key acyclic precursor through an Evans aldol reaction, followed by a series of transformations to establish the remaining stereocenters and effect cyclization to the lactone.



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References

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